

# Introduction: Understanding the Profile of a Fluorotelomer Alcohol

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## Compound of Interest

Compound Name: 2-(Perfluorododecyl)ethanol

CAS No.: 39239-77-5

Cat. No.: B1345960

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**2-(Perfluorododecyl)ethanol** (CAS: 865-86-1), a member of the broad family of per- and poly-fluoroalkyl substances (PFAS), is a fluorotelomer alcohol (FTOH).[1] Its structure is characterized by a long, fully fluorinated dodecyl chain attached to an ethanol backbone.[1] This unique molecular architecture—combining a hydrophobic and lipophobic perfluorinated tail with a reactive hydroxyl head group—imparts valuable properties such as high thermal stability, chemical resistance, and the ability to significantly lower surface tension.[1][2] These characteristics make it a subject of interest for specialized applications in material science, including the development of advanced surfactants, protective coatings, and high-performance lubricants.[1][2]

However, the very properties that make **2-(Perfluorododecyl)ethanol** useful, particularly the strength of the carbon-fluorine bond, also raise significant safety, handling, and environmental considerations. As with all PFAS, concerns about environmental persistence and potential for bioaccumulation necessitate a rigorous and informed approach to its handling and disposal.[1] This guide provides a comprehensive overview of the known hazards, recommended safety protocols, and emergency procedures for **2-(Perfluorododecyl)ethanol**, designed to empower researchers to work with this compound safely and responsibly.

## Chapter 1: Hazard Identification and Classification

A thorough understanding of the potential hazards is the foundation of safe laboratory practice.

**2-(Perfluorododecyl)ethanol** is classified under the Globally Harmonized System (GHS) with specific warnings that must be heeded.

GHS Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

These classifications indicate that the compound, which exists as a solid crystalline powder, can cause localized irritation upon direct contact with the skin, eyes, or respiratory system if inhaled.[3][4] While one safety data sheet (SDS) notes it is not classified as acutely toxic, another highlights that the acute toxicity has not been fully investigated, stating "100% of the mixture consists of ingredient(s) of unknown toxicity." [4][5] This data gap underscores the importance of treating the compound with a high degree of caution and minimizing all routes of exposure.

It is also identified as a combustible solid, meaning it can burn, though it may not ignite as readily as a flammable liquid.[4] In the event of a fire, hazardous combustion products may be liberated, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and highly corrosive hydrogen fluoride.[5]

### The PFAS Context: Broader Toxicological Considerations

Beyond its immediate irritant properties, the classification of **2-(Perfluorododecyl)ethanol** as a PFAS warrants further discussion. Certain long-chain PFAS have been associated with a range of adverse health effects in toxicological studies. While data specific to **2-**

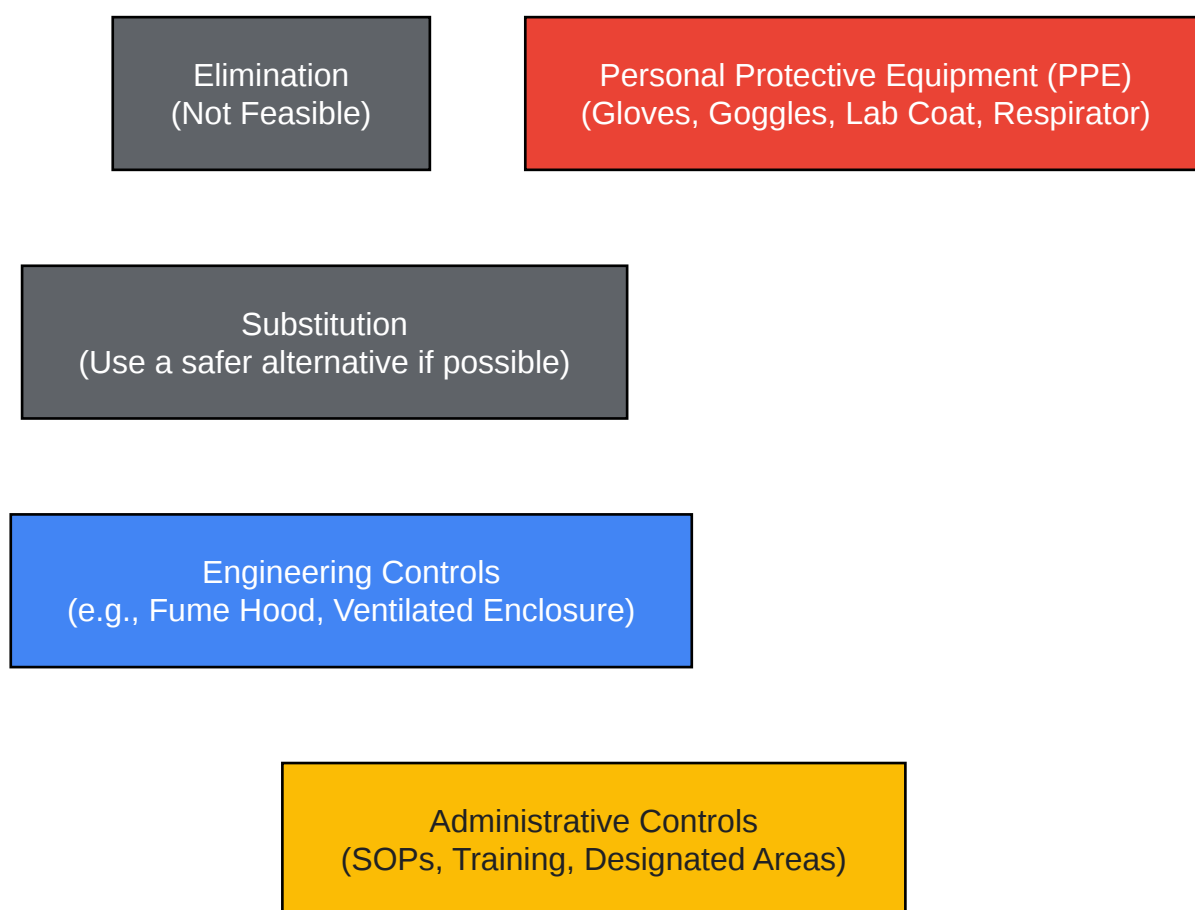
**(Perfluorododecyl)ethanol** is limited, its status as an indirect precursor to persistent perfluorocarboxylic acids (PFCAs) is a key consideration for long-term risk assessment.[3]

Researchers must be aware that the handling of this compound is not only a matter of acute

safety but also of environmental stewardship and minimizing potential long-term health risks associated with this class of chemicals.

## Chapter 2: Exposure Control and Personal Protective Equipment (PPE)

Given the identified hazards, a multi-layered approach to exposure control is essential. This involves a combination of engineering controls, administrative procedures, and appropriate personal protective equipment (PPE). The "Hierarchy of Controls" is the guiding principle, prioritizing the most effective measures first.



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Caption: Hierarchy of controls for minimizing exposure.

## Engineering Controls: The First Line of Defense

All work involving the handling of solid **2-(Perfluorododecyl)ethanol** should be conducted within a certified chemical fume hood or a ventilated balance enclosure. This is critical to prevent the inhalation of airborne dust particles, which can cause respiratory irritation.[4] The causality is straightforward: these systems capture particulates at the source, preventing them from entering the researcher's breathing zone.

## Personal Protective Equipment (PPE): The Essential Barrier

The appropriate selection and use of PPE is mandatory.

PPE Category	Specification	Rationale for Use
Eye/Face Protection	Safety goggles with side shields, conforming to EN166 or NIOSH standards.[4][5]	To prevent eye contact with airborne dust or splashes, which can cause serious irritation.[3]
Skin Protection	Nitrile rubber (NBR) gloves with a minimum thickness of >0.11 mm.[4] A full-length lab coat must be worn and kept fastened.	To prevent skin irritation upon direct contact.[3] A lab coat protects skin and personal clothing.
Respiratory Protection	A NIOSH-approved P2 (or N95) particulate filter respirator is necessary when dust formation is likely (e.g., weighing, transfers).[4]	To prevent the inhalation of fine particles that may cause respiratory tract irritation.[3]

Table 1: Personal Protective Equipment Requirements

## Chapter 3: Safe Handling and Storage Protocols

Adherence to standardized protocols is crucial for minimizing risks during routine laboratory operations.

## Step-by-Step Protocol for Weighing and Handling

This protocol is designed as a self-validating system; adherence to each step ensures the containment of the substance.

- Preparation:
  - Don all required PPE as specified in Table 1.
  - Ensure the chemical fume hood or ventilated enclosure is operational.
  - Decontaminate the work surface and the analytical balance within the enclosure.
  - Place a weigh boat or appropriate container on the balance and tare.
- Handling:
  - Retrieve the **2-(Perfluorododecyl)ethanol** container from its designated storage location.
  - Inside the ventilated enclosure, carefully open the container. Avoid any sudden movements that could generate dust.
  - Use a clean, dedicated spatula to transfer the solid to the weigh boat. Work slowly and deliberately.
  - Once the desired amount is weighed, securely close the primary container.
- Cleanup:
  - Carefully wipe the spatula with a disposable wipe dampened with an appropriate solvent (e.g., isopropanol), ensuring the wipe is disposed of as hazardous waste.
  - Wipe down the balance and the surrounding work surface within the enclosure.
  - Properly package and label all waste for disposal according to institutional guidelines for halogenated waste.
- Post-Handling:

- Remove gloves and dispose of them.
- Wash hands thoroughly with soap and water.[4]

## Storage Requirements

Proper storage is vital for maintaining the chemical's integrity and preventing accidental exposure.

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4] A recommended storage temperature is between 2-8 °C.[4]
- Incompatibilities: Keep away from strong oxidizing agents, acids, and alkalis.[6]
- Location: Store away from foodstuffs and animal feed.[4]

## Chapter 4: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

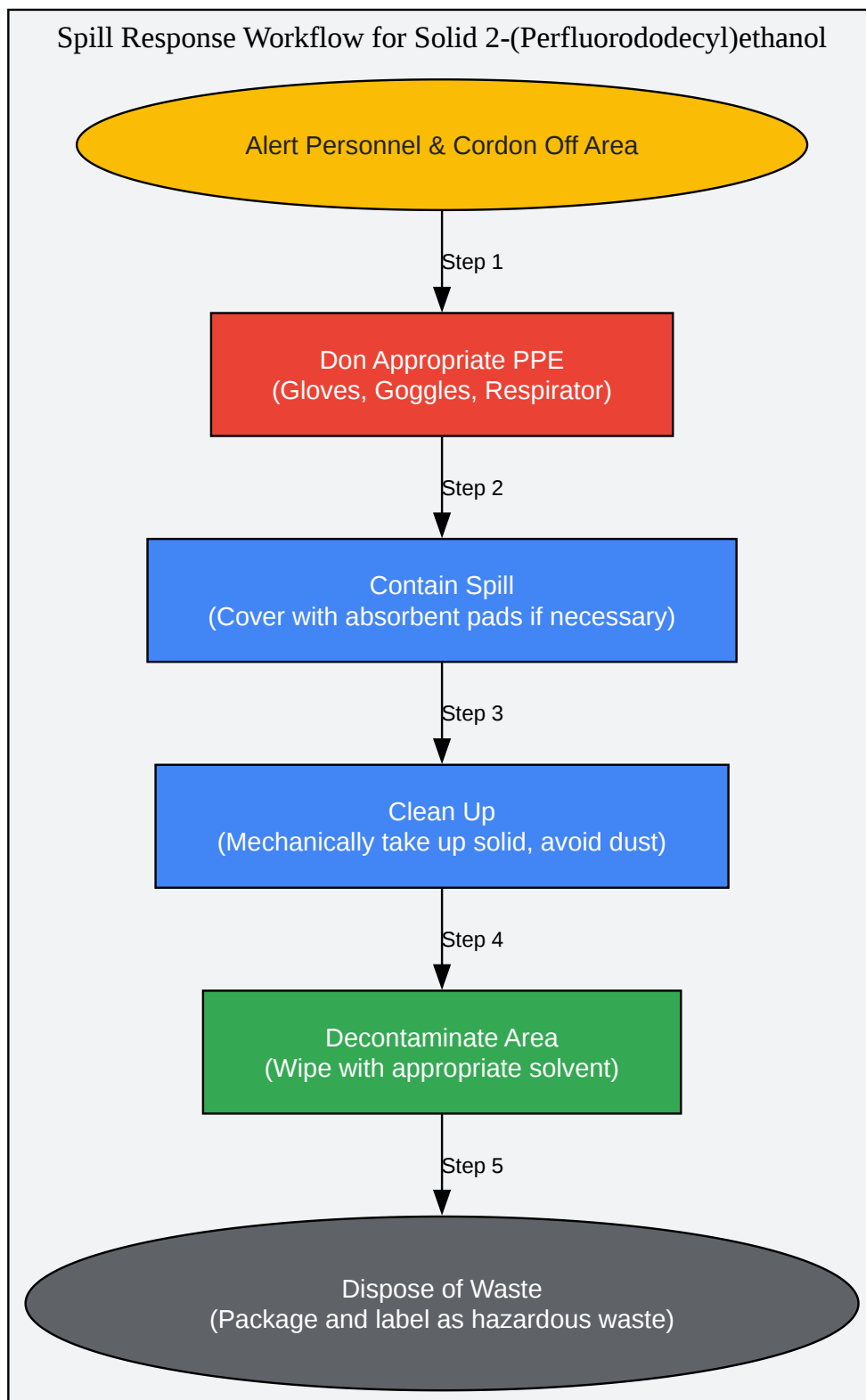
### First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an exposure.

- Inhalation: If dust is inhaled, move the affected person to fresh air immediately. If symptoms like coughing or dyspnea persist, seek medical attention.[4]
- Skin Contact: Take off contaminated clothing. Rinse the affected skin area thoroughly with water and soap.[5] If irritation develops or persists, consult a physician.[4]
- Eye Contact: Immediately flush the eyes with copious amounts of clean, fresh water for at least 15 minutes, holding the eyelids open.[6] It is critical to seek immediate medical attention from an ophthalmologist.[4]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a doctor if you feel unwell.[4]

### Accidental Release (Spill) Response

A calm and systematic response is required to manage a spill effectively.



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Caption: Workflow for responding to a solid chemical spill.

Protocol for a Small Spill:

- Evacuate and Alert: Alert others in the immediate area.
- PPE: Ensure you are wearing the correct PPE, including respiratory protection.
- Containment: Avoid any actions that could make the solid airborne. Do not sweep.
- Cleanup: Carefully and mechanically take up the spilled material using a scoop or spatula and place it into a designated, labeled container for hazardous waste.[4] A HEPA-filtered vacuum may be used if available and approved for such materials.
- Decontamination: Ventilate the affected area.[4] Clean the spill area with a cloth dampened with a suitable solvent, followed by soap and water.
- Disposal: Dispose of all contaminated materials (including gloves and wipes) as hazardous waste.

For a large spill, evacuate the area and contact your institution's environmental health and safety (EHS) department immediately.

## Chapter 5: Physical, Chemical, and Environmental Profile

A summary of the key properties of **2-(Perfluorododecyl)ethanol** is provided below.

Property	Value / Description
CAS Number	865-86-1[4]
Molecular Formula	C <sub>14</sub> H <sub>5</sub> F <sub>25</sub> O[3]
Molecular Weight	664.15 g/mol [3]
Physical State	Solid, crystalline[4]
Color	Clear[4]
Odor	Characteristic[4]
Incompatible Materials	Strong oxidizing agents, acids, alkalis
Hazardous Decomposition	Carbon oxides (CO, CO <sub>2</sub> ), Hydrogen fluoride[5]
Environmental Fate	As a PFAS, it is expected to be persistent in the environment.[1] Care must be taken to prevent its release into drains, surface, or groundwater. [4]

Table 2: Physicochemical and Environmental Data

## Conclusion

**2-(Perfluorododecyl)ethanol** is a compound with significant potential in materials science, but its handling demands a high level of scientific diligence and adherence to safety protocols. The primary hazards are irritation to the skin, eyes, and respiratory system, compounded by the data gaps in its toxicological profile and the known environmental persistence of the PFAS class of chemicals. By implementing the hierarchy of controls—prioritizing engineering solutions, following strict handling protocols, and consistently using appropriate PPE—researchers can effectively minimize their risk of exposure. This guide serves as a foundational resource, but must be supplemented by institution-specific training and a continuous commitment to a culture of safety.

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